

An In-depth Technical Guide to Macamide B (N-benzylhexadecanamide)

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Compound of Interest

Compound Name: Macamide 2

Cat. No.: B15189974

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Introduction

Macamide B, also known as N-benzylhexadecanamide or Macamide 1, is a prominent member of the macamide class of lipid compounds found in the hypocotyls of the Maca plant (*Lepidium meyenii*).^{[1][2]} Macamides are N-benzylalkanamides of long-chain fatty acids and are considered to be among the primary bioactive constituents of Maca.^[1] N-benzylhexadecanamide, in particular, has garnered significant scientific interest due to its potential therapeutic properties, including neuroprotective and anti-cancer activities.^[3] This technical guide provides a comprehensive overview of the chemical and physical properties of Macamide B, its known biological activities and associated signaling pathways, and detailed experimental protocols for its extraction, synthesis, and bioactivity assessment.

Chemical and Physical Properties

N-benzylhexadecanamide is a long-chain fatty acid amide.^[3] Its chemical structure consists of a hexadecanamide moiety N-substituted with a benzyl group. The quantitative chemical and physical properties of Macamide B are summarized in Table 1.

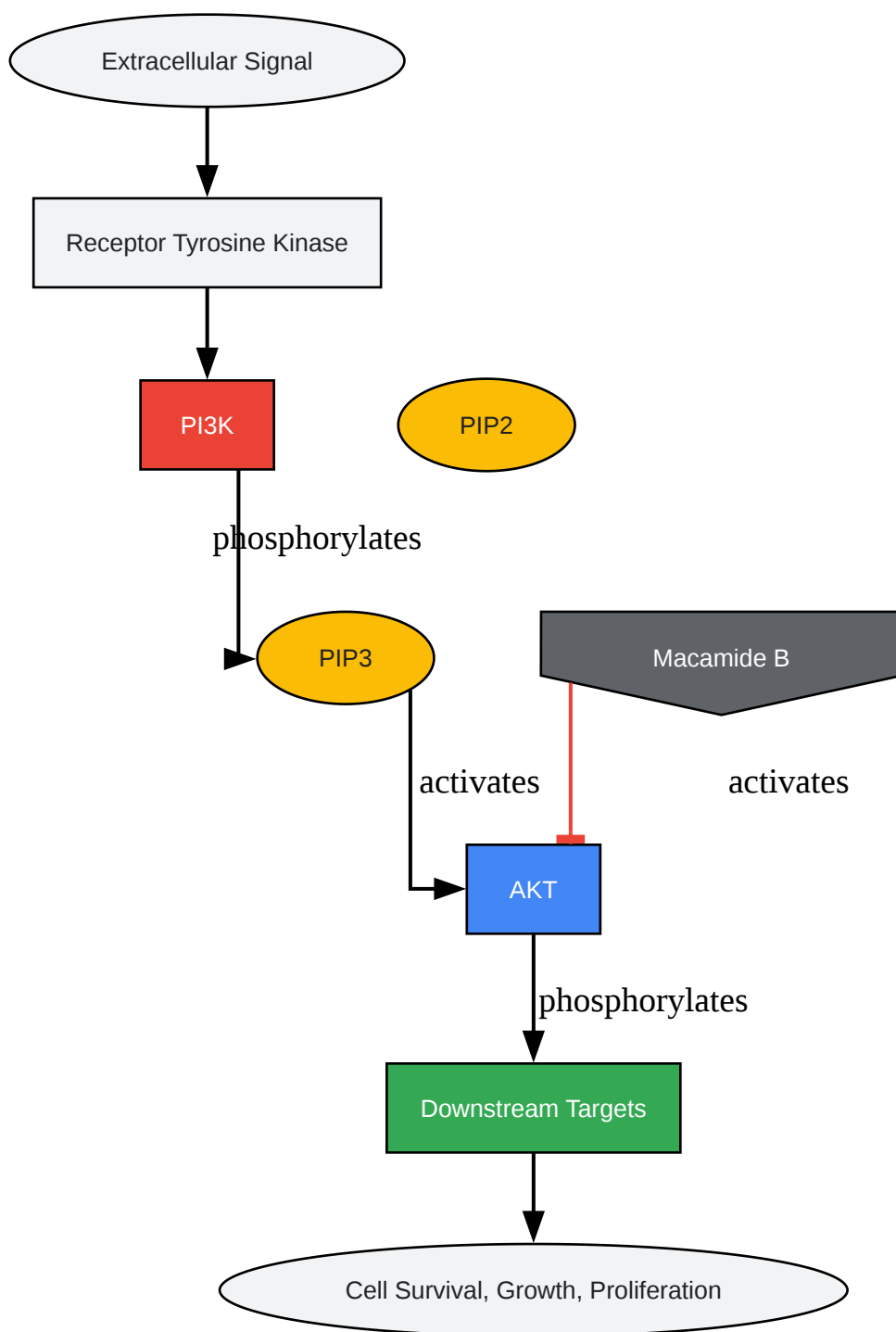
Property	Value	Reference
Chemical Formula	C23H39NO	[3]
Molecular Weight	345.57 g/mol	[3]
CAS Number	74058-71-2	[3]
Appearance	Crystalline solid	[4]
Melting Point	94.5 - 96 °C	[1][4]
Boiling Point	501.9 °C (Predicted)	[1][4]
Density	0.919 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Soluble in Methanol	
Storage Temperature	-20°C	[3]

Biological Properties and Signaling Pathways

Macamide B exhibits a range of biological activities, with its role as an inhibitor of Fatty Acid Amide Hydrolase (FAAH) being a key mechanism of action.[1] FAAH is the primary enzyme responsible for the degradation of endocannabinoids, such as anandamide. By inhibiting FAAH, Macamide B can potentiate endocannabinoid signaling, which may contribute to its observed neuroprotective effects.

Modulation of the PI3K/AKT Signaling Pathway

Recent studies have indicated that macamides can enhance myogenic differentiation through the activation of the AKT/p38 signaling pathway. This pathway is crucial for cell survival, growth, and proliferation. The proposed mechanism involves the activation of AKT, which in turn can influence downstream targets to promote muscle cell development and attenuate muscle atrophy.

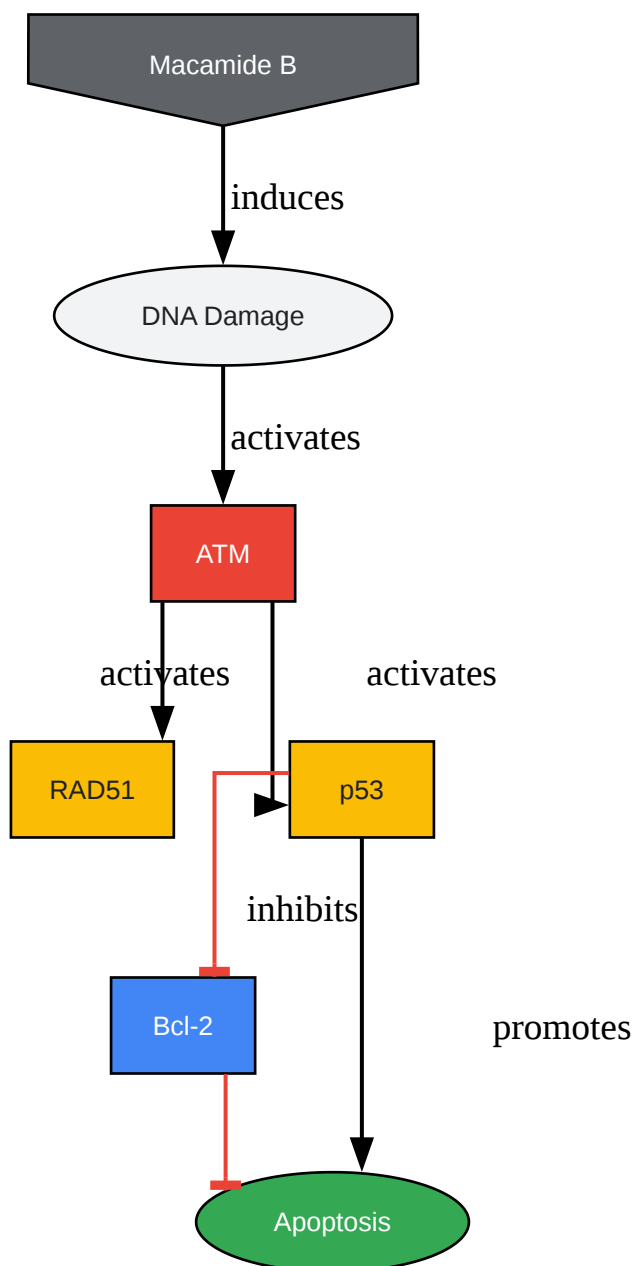


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Caption: PI3K/AKT signaling pathway activated by Macamide B.

Involvement in the ATM Signaling Pathway

In the context of cancer biology, Macamide B has been shown to suppress the progression of lung cancer by potentially modulating the Ataxia-Telangiectasia Mutated (ATM) signaling pathway.[1][4] This pathway is a critical regulator of the DNA damage response. Macamide B treatment has been observed to increase the expression of key proteins in this pathway, including ATM, RAD51, and p53, while decreasing the anti-apoptotic protein Bcl-2.[4] This suggests that Macamide B may induce DNA damage in cancer cells, leading to apoptosis.



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Caption: ATM signaling pathway modulated by Macamide B in cancer cells.

Experimental Protocols

Extraction of N-benzylhexadecanamide from *Lepidium meyenii*

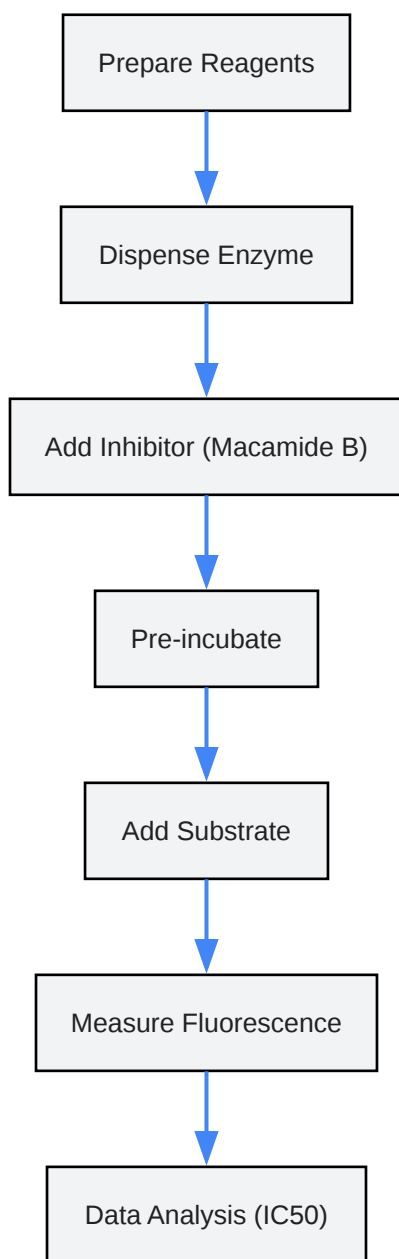
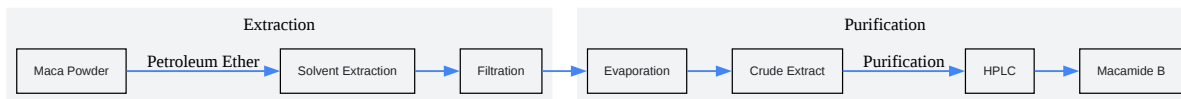
This protocol is based on the method described by Esparza et al. (2015).

Materials:

- Dried and ground Maca hypocotyls
- Petroleum ether
- Platform shaker
- Filtration apparatus
- Rotary evaporator

Procedure:

- Weigh 100 g of dried, ground Maca hypocotyls.
- Add 500 mL of petroleum ether to the ground plant material in a suitable flask.
- Place the flask on a platform shaker and extract for 24 hours at 150 rpm at room temperature.
- Filter the extract to separate the solvent from the plant residue.
- Concentrate the filtrate to dryness using a rotary evaporator under reduced pressure.
- The resulting residue contains the lipophilic extract of Maca, including N-benzylhexadecanamide. Further purification can be achieved using chromatographic techniques such as HPLC.



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References

- 1. Macamide B suppresses lung cancer progression potentially via the ATM signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Analysis of macamides in samples of Maca (Lepidium meyenii) by HPLC-UV-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. N-Benzyl Hexadecanamide | 74058-71-2 | FB74462 | Biosynth [biosynth.com]
- 4. spandidos-publications.com [spandidos-publications.com]
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